

# An In-depth Technical Guide to the Physicochemical Properties of tert-Butyl Carbazate

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## Compound of Interest

Compound Name: *tert-Butyl carbazate*

Cat. No.: B045769

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **tert-butyl carbazate**, a versatile reagent widely employed in organic synthesis, particularly in the pharmaceutical and agrochemical industries. This document summarizes key quantitative data, details relevant experimental methodologies, and presents visual workflows for its synthesis and key reactions.

## Chemical Identity and Structure

**Tert-butyl carbazate**, also known as Boc-hydrazine, is a carbamate derivative of hydrazine. The presence of the tert-butoxycarbonyl (Boc) protecting group on one of the nitrogen atoms modulates its reactivity, making it a crucial building block in the synthesis of a wide array of complex molecules.

- IUPAC Name: tert-butyl N-aminocarbamate
- CAS Number: 870-46-2[1][2]
- Molecular Formula: C<sub>5</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub>[1][2]
- Molecular Weight: 132.16 g/mol [3][4]

- Chemical Structure:

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **tert-butyl carbazate**, compiled from various sources.

Property	Value	Source(s)
Appearance	White to off-white or pale yellow crystalline solid or lumps.[2][3][5]	[2][3][5]
Melting Point	39-42 °C (lit.)	[2][6][7]
Boiling Point	63-65 °C at 0.1 mmHg (lit.)	[2][6][7]
Solubility	Soluble in organic solvents such as ethanol, methanol, and acetone. Limited solubility in water.[1][2][6]	[1][2][6]
Density	1.02 g/mL at 25 °C (lit.)	[2]
pKa	10.74 ± 0.20 (Predicted)	[3][6]
Flash Point	92.994 °C / 197 °F	[2][6]
Refractive Index	n <sub>20/D</sub> 1.4496 (lit.) (estimate)	[2]
Vapor Pressure	0.024 mmHg at 25 °C	[2]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **tert-butyl carbazate**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR (300 MHz, CDCl<sub>3</sub>): δ 6.73 (s, 1H), 3.83 (s, 2H), 1.46 (s, 9H).[8]
- <sup>13</sup>C NMR (75 MHz, CDCl<sub>3</sub>): δ 158.2, 80.1, 28.2.[8]

## Infrared (IR) Spectroscopy

Infrared spectra of **tert-butyl carbazate** show characteristic absorption bands corresponding to its functional groups. While specific peak values can vary slightly based on the sampling method (e.g., KBr pellet, Nujol mull, thin film), the key vibrational modes are consistently observed.

## Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight of **tert-butyl carbazate**. The fragmentation pattern can provide further structural information.

## Experimental Protocols

This section outlines general experimental methodologies for determining the key physicochemical properties of organic compounds like **tert-butyl carbazate**.

## Synthesis of tert-Butyl Carbazate

A common method for the synthesis of **tert-butyl carbazate** involves the reaction of di-tert-butyl dicarbonate with hydrazine hydrate.

Procedure:

- Dissolve hydrazine hydrate in isopropanol and cool the solution to 0 °C.
- Add a solution of di-tert-butyl dicarbonate in isopropanol dropwise to the cooled hydrazine hydrate solution.
- Stir the reaction mixture at 0 °C for 2 hours.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Dissolve the residue in dichloromethane (DCM) and dry the solution over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.

- Remove the DCM by rotary evaporation to yield **tert-butyl carbazate** as a white semi-solid. [6]

## Melting Point Determination

The melting point of **tert-butyl carbazate** can be determined using a standard melting point apparatus.

Procedure:

- Ensure the **tert-butyl carbazate** sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 10-15 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.

## Boiling Point Determination

The boiling point of **tert-butyl carbazate** is determined under reduced pressure to prevent decomposition.

Procedure (Micro-scale):

- Place a small amount of **tert-butyl carbazate** into a small test tube.
- Invert a capillary tube (sealed at one end) and place it, open-end down, into the liquid.
- Attach the test tube to a thermometer and place the assembly in a heating bath (e.g., an oil bath).

- Heat the bath gradually. A stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Solubility Determination

A general procedure to determine the solubility of **tert-butyl carbazate** in various solvents.

Procedure:

- Add a known volume of the desired solvent to a vial at a constant temperature.
- Add a small, weighed amount of **tert-butyl carbazate** to the solvent.
- Stir or agitate the mixture until the solid is completely dissolved.
- Continue adding small, weighed portions of the solute until a saturated solution is formed (i.e., a small amount of undissolved solid remains).
- The total weight of the dissolved solute in the known volume of solvent gives the solubility at that temperature.

## NMR Spectroscopy

Procedure for  $^1\text{H}$  and  $^{13}\text{C}$  NMR:

- Dissolve a small amount of **tert-butyl carbazate** (typically 5-10 mg) in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- Place the NMR tube in the spectrometer.
- Acquire the  $^1\text{H}$  spectrum, followed by the  $^{13}\text{C}$  spectrum.
- Process the spectra to determine chemical shifts ( $\delta$ ) and coupling constants (J).

## IR Spectroscopy

Procedure (KBr Pellet Method):

- Grind a small amount of dry **tert-butyl carbazate** with spectroscopic grade potassium bromide (KBr) in a mortar and pestle.
- Place the mixture into a pellet press and apply pressure to form a thin, transparent pellet.
- Place the pellet in the sample holder of the IR spectrometer.
- Record the infrared spectrum.

## Mass Spectrometry

Procedure (Electron Ionization - EI):

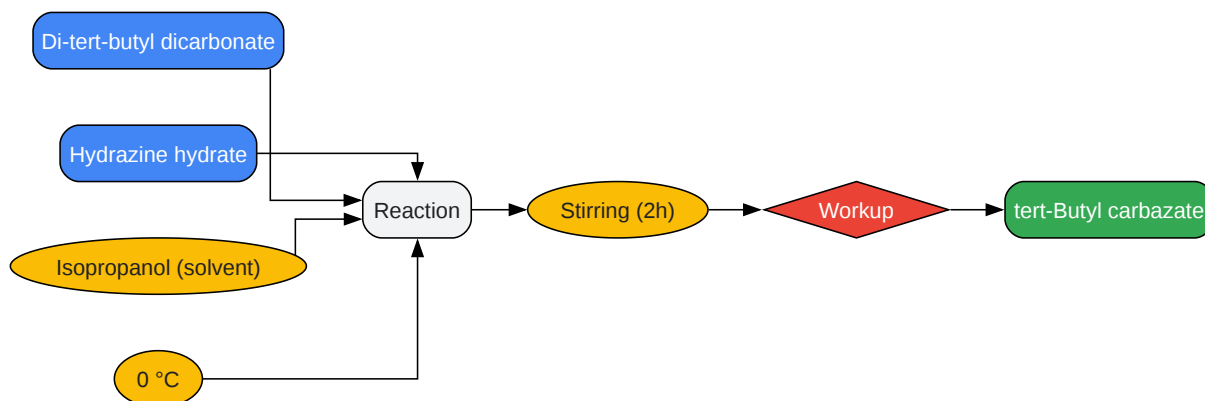
- Introduce a small amount of the **tert-butyl carbazate** sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- The sample is vaporized and then ionized by a beam of electrons.
- The resulting ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ).
- A detector records the abundance of each ion, generating a mass spectrum.

## Key Reactions and Workflows

**Tert-butyl carbazate** is a key intermediate in several important synthetic transformations.

## Synthesis of tert-Butyl Carbazate

The synthesis of **tert-butyl carbazate** from di-tert-butyl dicarbonate and hydrazine hydrate is a fundamental laboratory preparation.

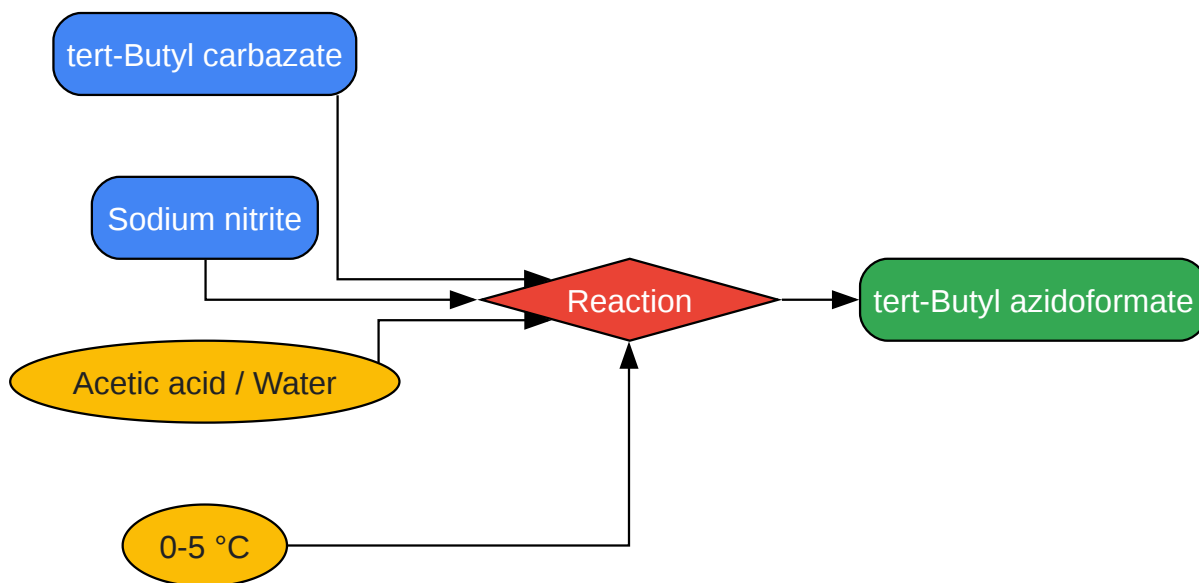


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Caption: Synthesis of **tert-butyl carbazate**.

## Use in the Synthesis of tert-Butyl Azidoformate

**Tert-butyl carbazate** is a precursor for the synthesis of tert-butyl azidoformate, a useful reagent for the introduction of the Boc protecting group.

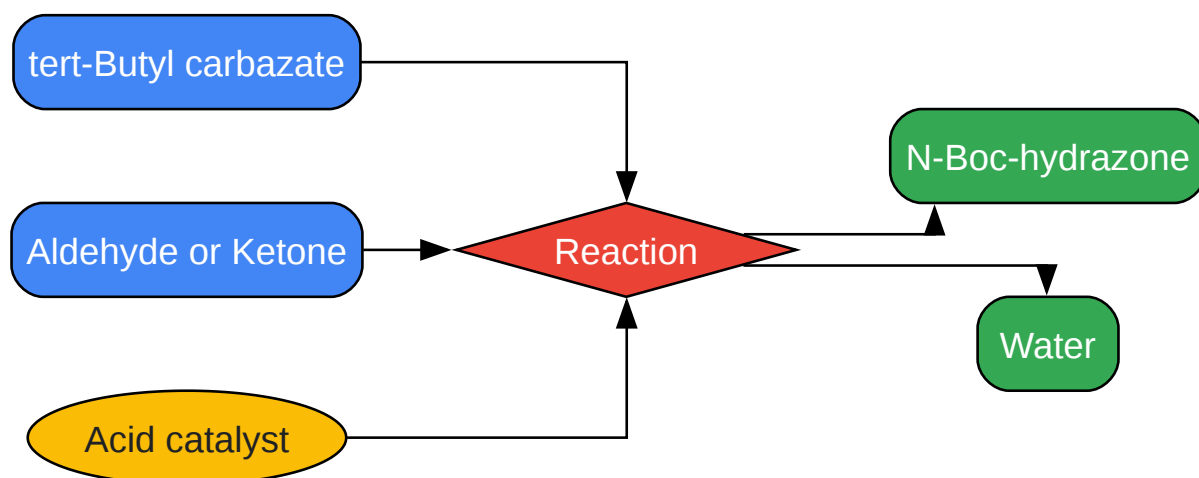


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Caption: Synthesis of tert-butyl azidoformate.

## Formation of Hydrazones

**Tert-butyl carbazate** reacts with aldehydes and ketones to form N-Boc-hydrazones, which are stable intermediates in various synthetic pathways.



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Caption: Formation of N-Boc-hydrazones.

## Safety and Handling

**Tert-butyl carbazate** is a flammable solid and may be harmful if swallowed or in contact with skin. It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It should be stored in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.

## Conclusion

**Tert-butyl carbazate** is a cornerstone reagent in modern organic synthesis, offering a unique combination of reactivity and stability. A thorough understanding of its physicochemical properties, as detailed in this guide, is essential for its effective and safe use in research, development, and manufacturing. The provided data and experimental outlines serve as a valuable resource for scientists and professionals in the chemical and pharmaceutical fields.

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